

Commercial Availability and Technical Profile of Benzoyl Isothiocyanate: A Guide for Researchers

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Compound of Interest

Compound Name: Benzoyl isothiocyanate

Cat. No.: B118865

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This technical guide provides a comprehensive overview of **benzoyl isothiocyanate**, a versatile reagent with significant applications in pharmaceutical research and drug development. This document is intended for researchers, scientists, and professionals in the field, offering detailed information on its commercial availability, synthesis, purification, and key biological signaling pathways.

Commercial Availability

Benzoyl isothiocyanate is readily available from several major chemical suppliers. The compound is typically offered in liquid form with purities ranging from 98% to over 99%. Researchers can procure this chemical in various quantities to suit laboratory-scale synthesis or larger developmental projects.

Table 1: Commercial Suppliers and Product Specifications for **Benzoyl Isothiocyanate**

Supplier	Product Number (Example)	Purity	Form	Available Quantities
Sigma-Aldrich	261653	98%	Liquid	5 g, 25 g
Thermo Scientific Chemicals	314630050	98%	Liquid	5 g, 50 g
Tokyo Chemical Industry (TCI)	I0501	>97.0% (GC)	Light yellow to Brown clear liquid	5 g, 25 g
Moltus Research Laboratories	N/A	99.80%	Liquid	Bulk quantities
Otto Chemie Pvt. Ltd.	B 4713	98%	Liquid	Not specified
Simson Pharma Limited	N/A	High quality	Not specified	Custom synthesis available

Physicochemical Properties

A thorough understanding of the physicochemical properties of **benzoyl isothiocyanate** is crucial for its effective use in experimental settings.

Table 2: Physicochemical Data of **Benzoyl Isothiocyanate**

Property	Value	Reference
CAS Number	532-55-8	
Molecular Formula	C ₈ H ₅ NOS	
Molecular Weight	163.20 g/mol	
Appearance	Liquid	[1]
Boiling Point	128-131 °C at 15 mmHg	
Density	1.214 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.6354	
Storage Temperature	2-8°C	

Synthesis and Purification: Experimental Protocols

The following protocols provide detailed methodologies for the synthesis and subsequent purification of **benzoyl isothiocyanate**.

Synthesis of Benzoyl Isothiocyanate from Benzoyl Chloride and Sodium Thiocyanate

This procedure outlines a common method for the laboratory-scale synthesis of **benzoyl isothiocyanate**.

Materials:

- Benzoyl chloride
- Sodium thiocyanate (or potassium thiocyanate)
- Acetone (anhydrous)
- Round-bottom flask
- Magnetic stirrer and stir bar

- Reflux condenser
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium thiocyanate in anhydrous acetone.
- With continuous stirring, slowly add an equimolar amount of benzoyl chloride to the solution.
- After the addition is complete, gently heat the mixture to reflux and maintain for 2-3 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature. A precipitate of sodium chloride will form.
- Remove the precipitate by filtration.
- The filtrate, which contains the crude **benzoyl isothiocyanate**, can be concentrated under reduced pressure to remove the acetone. The resulting crude product can then be purified.

Purification of Benzoyl Isothiocyanate

Purification of the crude product is essential to achieve the high purity required for most research applications.

Apparatus:

- Short path distillation apparatus
- Vacuum pump
- Heating mantle with stirrer
- Thermometer

- Cold trap (recommended)

Procedure:

- Assemble the short path distillation apparatus, ensuring all joints are properly sealed with vacuum grease.
- Transfer the crude **benzoyl isothiocyanate** to the distilling flask containing a magnetic stir bar.
- Begin stirring and gradually apply vacuum. Be cautious of initial bumping, which may occur if residual solvent is present.
- Once a stable vacuum is achieved (e.g., <1 mmHg), slowly heat the distilling flask using a heating mantle.
- Collect the fraction that distills at the appropriate temperature and pressure (refer to the boiling point in Table 2). The receiving flask should be cooled to ensure efficient condensation.
- After the distillation is complete, cool the apparatus to room temperature before releasing the vacuum.

Materials:

- Silica gel (for column chromatography)
- Eluent: A non-polar solvent system such as a mixture of hexane and ethyl acetate. The optimal ratio should be determined by TLC analysis of the crude product.
- Chromatography column
- Collection tubes

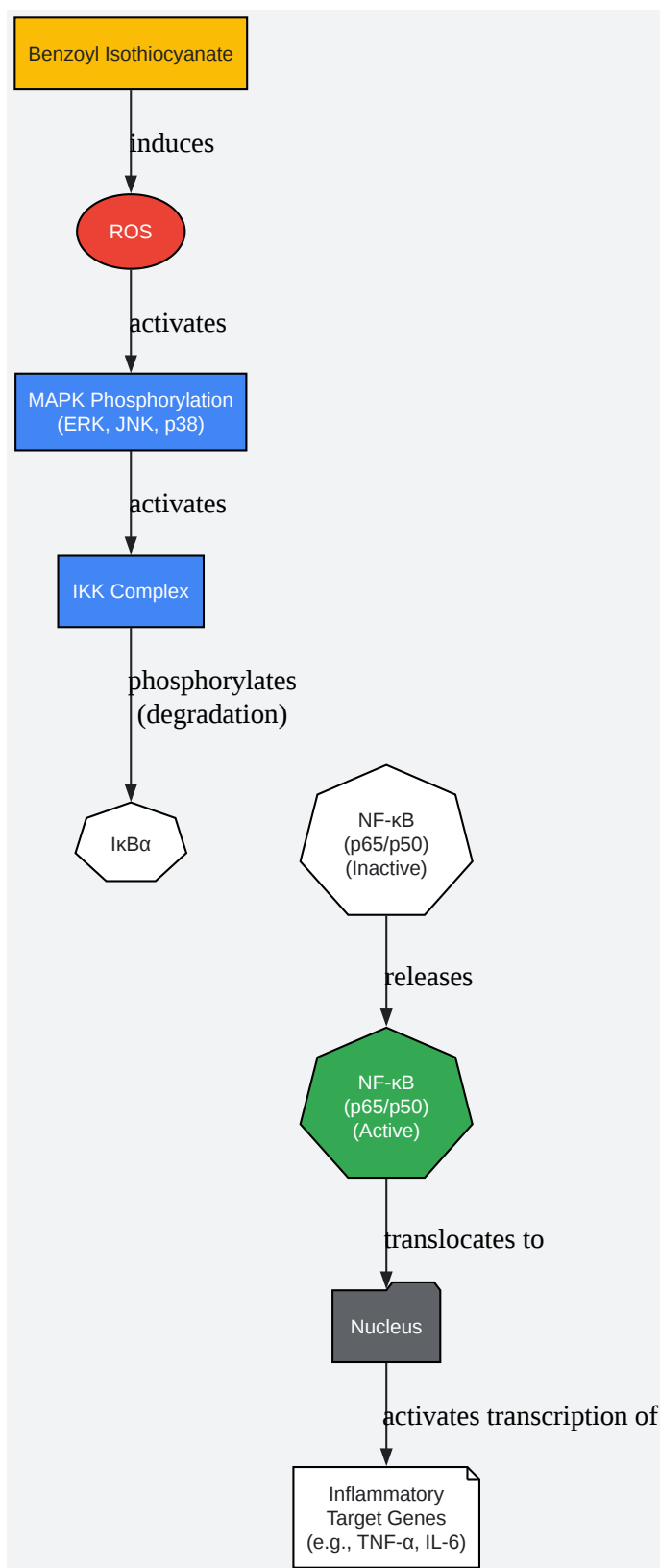
Procedure:

- Prepare a slurry of silica gel in the chosen eluent and pack the chromatography column.

- Dissolve the crude **benzoyl isothiocyanate** in a minimal amount of the eluent.
- Carefully load the sample onto the top of the silica gel bed.
- Begin eluting the column with the solvent system, collecting fractions in separate tubes.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield purified **benzoyl isothiocyanate**.

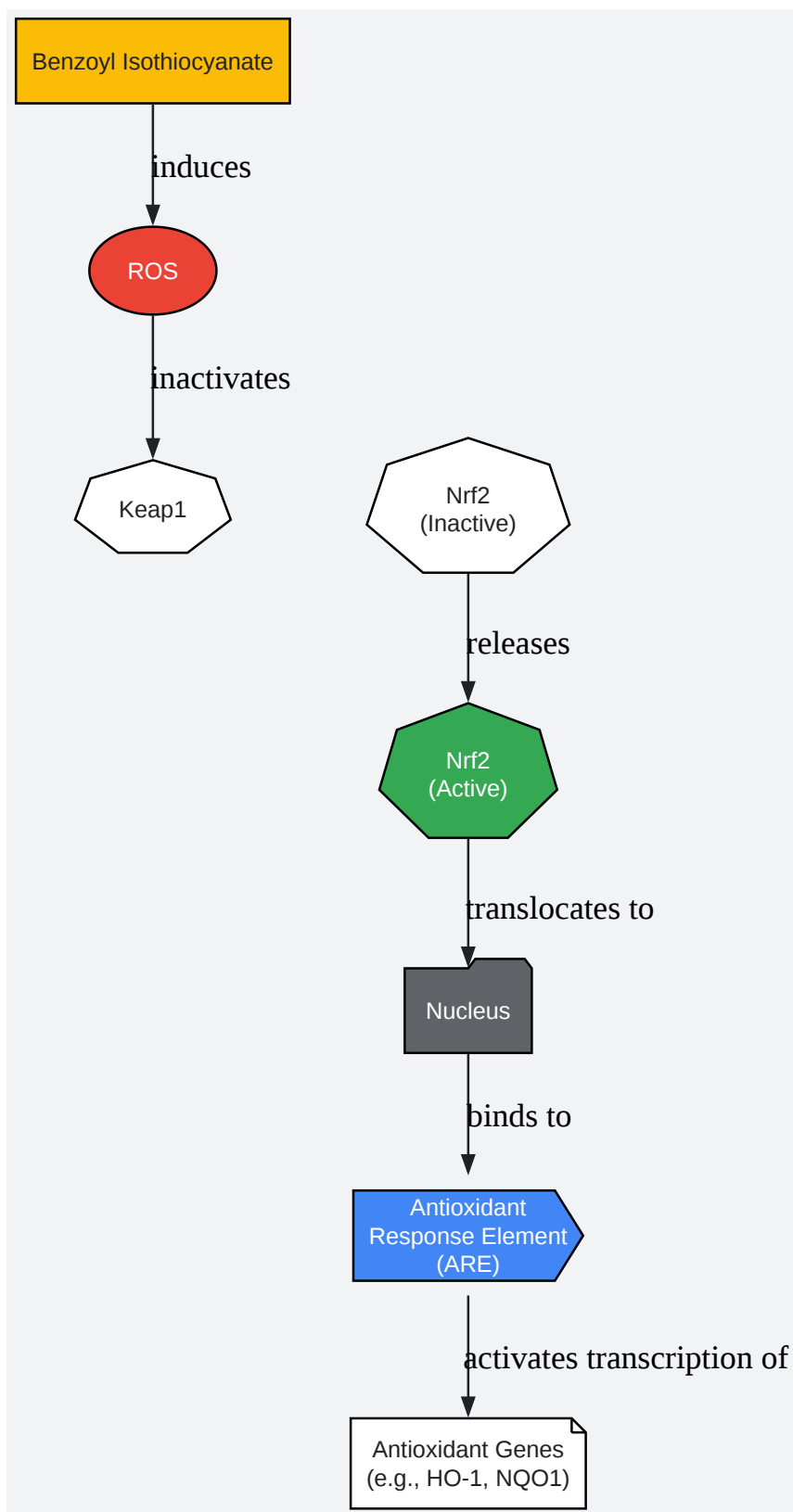
Biological Signaling Pathways

Isothiocyanates, including **benzoyl isothiocyanate**, are known to modulate several key signaling pathways involved in cellular stress response and inflammation. The following diagrams illustrate the interaction of isothiocyanates with the MAPK/NF- κ B and Nrf2/HO-1 pathways.



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Caption: MAPK/NF-κB signaling pathway modulation by **benzoyl isothiocyanate**.



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Caption: Nrf2/HO-1 signaling pathway activation by **benzoyl isothiocyanate**.

Conclusion

Benzoyl isothiocyanate is a commercially accessible and highly reactive compound with significant potential in drug discovery and development. Its ability to modulate key cellular signaling pathways, such as the MAPK/NF- κ B and Nrf2/HO-1 pathways, makes it an attractive candidate for further investigation. The experimental protocols and data presented in this guide are intended to facilitate the work of researchers in this exciting field.

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References

- 1. Benzoyl isothiocyanate, 98% 532-55-8 India [ottokemi.com]
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